

Spectral data of 4-(1-Pyrrolidiny)l)piperidine (NMR, IR, MS)

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Compound of Interest

Compound Name: 4-(1-Pyrrolidiny)l)piperidine

Cat. No.: B154721

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An In-depth Technical Guide to the Spectral Data of 4-(1-Pyrrolidiny)l)piperidine

This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-(1-Pyrrolidiny)l)piperidine**. It is intended for researchers, scientists, and professionals in drug development who require detailed spectral information and experimental methodologies for this compound.

Chemical Structure and Properties

IUPAC Name: 4-pyrrolidin-1-ylpiperidine[1] Molecular Formula: C₉H₁₈N₂[1][2][3][4] Molecular Weight: 154.25 g/mol [1][2][4] CAS Number: 5004-07-9[1][2][3][4] Appearance: White to almost white crystalline powder[3][5] Melting Point: 53-56 °C[2][4][6]

Spectral Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following tables summarize the ¹H and ¹³C NMR chemical shift data for **4-(1-Pyrrolidiny)l)piperidine**.

Table 1: ¹H NMR Chemical Shifts (ppm)

Atom Number	Experimental (CDCl ₃)
H19, H22 (ax)	1.25
H20, H23 (eq)	1.85
H18	2.10
H24, H26 (eq)	2.95
H25, H27 (ax)	2.15
H1, H7	1.75
H2, H8	2.55

| NH | 1.55 |

Data sourced from Alver et al.[\[7\]](#)

Table 2: ¹³C NMR Chemical Shifts (ppm)

Atom Number	Experimental (CDCl ₃)
C15	61.35
C16, C21	33.15
C18	46.85
C12, C13	23.65

| C11, C14 | 51.55 |

Data sourced from Alver et al.[\[7\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **4-(1-Pyrrolidinyl)piperidine** exhibits characteristic peaks corresponding to its functional groups.

Table 3: IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300-3500	Medium	N-H stretch (secondary amine)[8][9]
~2850-3000	Strong	C-H stretch (aliphatic)[10]
~1450	Medium	C-H bend

| ~1100-1200 | Medium | C-N stretch |

Note: The exact peak positions and intensities can vary based on the sampling method.

Mass Spectrometry (MS)

The mass spectrum of **4-(1-Pyrrolidiny)piperidine** would be expected to show a molecular ion peak corresponding to its molecular weight and several fragment ions.

Table 4: Mass Spectrometry Data

m/z	Interpretation
154	Molecular Ion [M] ⁺
125	[M - C ₂ H ₅] ⁺
97	[M - C ₄ H ₉ N] ⁺
84	[C ₅ H ₁₀ N] ⁺ (Piperidine ring fragment)

| 70 | [C₄H₈N]⁺ (Pyrrolidine ring fragment) |

Note: This table represents predicted fragmentation patterns based on the structure.

Experimental Protocols

NMR Spectroscopy

The NMR spectra were acquired on a Bruker AVANCE II 500 spectrometer.^[7] The operating frequencies were 500.13 MHz for ^1H and 125.76 MHz for ^{13}C nuclei.^[7] The sample was prepared by dissolving the compound in deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal reference.^[7] All spectra were recorded at room temperature in a 5 mm sample tube.^[7]

IR Spectroscopy

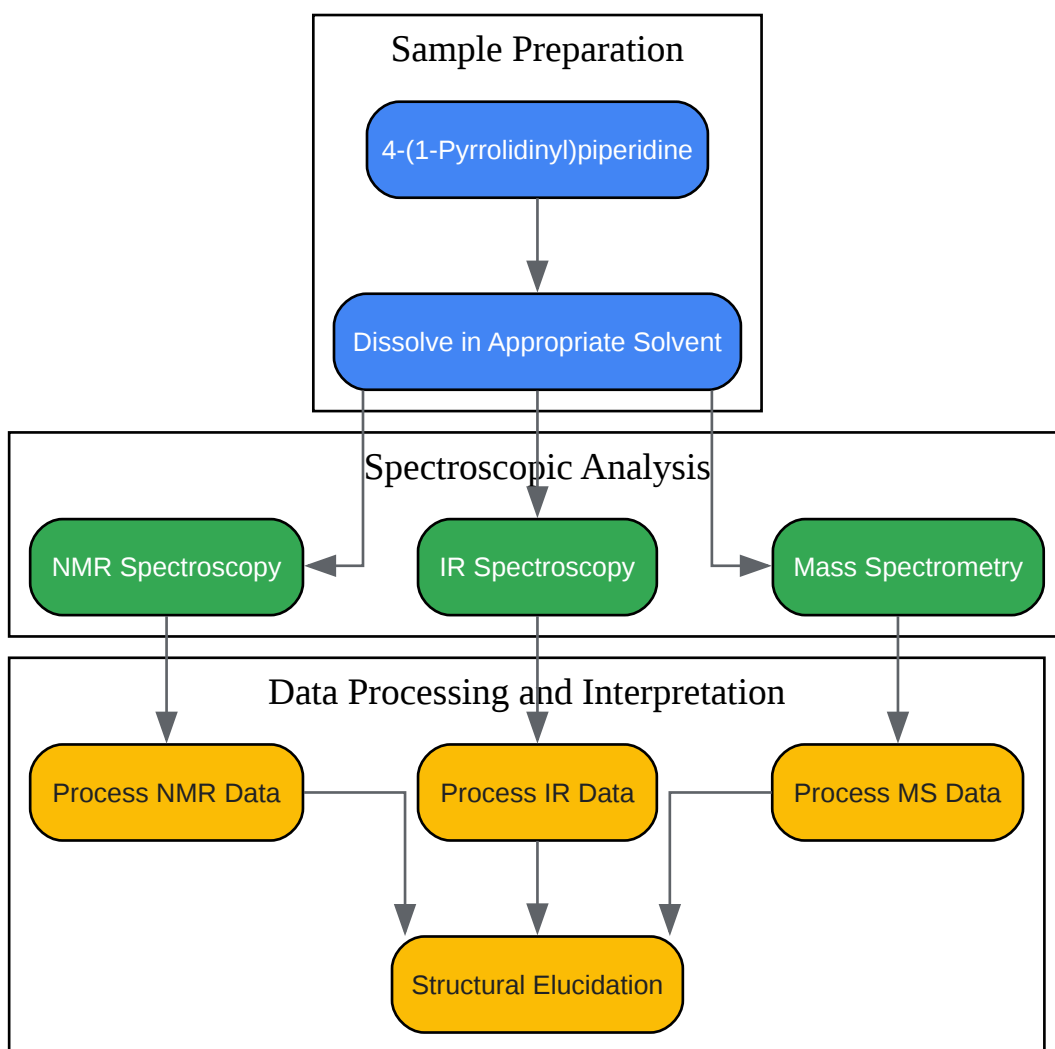
The infrared spectrum was obtained using the thin solid film method.^[11] A small amount of **4-(1-Pyrrolidiny)piperidine** was dissolved in a volatile solvent such as chloroform.^[1] A drop of this solution was then placed on a potassium bromide (KBr) or sodium chloride (NaCl) salt plate.^{[10][11]} After the solvent evaporated, a thin film of the compound remained on the plate, which was then analyzed using an FT-IR spectrometer.^[11]

Mass Spectrometry

For mass spectral analysis, the sample is typically introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS). A common method for sample preparation involves dissolving the analyte in an organic solvent, such as methanol or acetonitrile, to a concentration of approximately 1 mg/mL.^[12] This solution is then further diluted to a final concentration suitable for the instrument, typically in the range of 10-100 $\mu\text{g/mL}$.^[12] Electron ionization (EI) is a common technique for the analysis of such compounds, where the sample is bombarded with a high-energy electron beam to induce ionization and fragmentation.

Visualizations

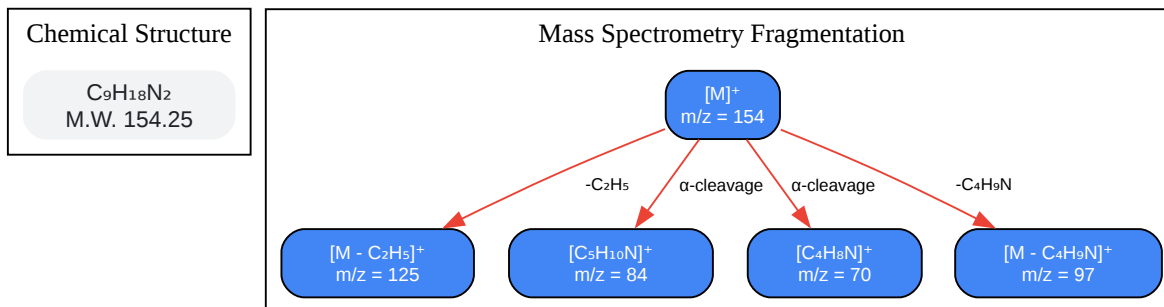
Spectral Analysis Workflow



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Caption: General workflow for the spectral analysis of **4-(1-pyrrolidinyl)piperidine**.

Chemical Structure and Mass Spectrometry Fragmentation



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